

solubility of 2-Chloro-6-methylphenol in organic solvents

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-6-methylphenol

CAS No.: 87-64-9

Cat. No.: B1203925

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An In-Depth Technical Guide to the Solubility of **2-Chloro-6-methylphenol** in Organic Solvents

Abstract

This technical guide provides a comprehensive overview of the solubility of **2-chloro-6-methylphenol** (also known as 6-chloro-o-cresol), a key intermediate in the pharmaceutical, agrochemical, and dyestuff industries.^{[1][2]} Recognizing the critical role of solubility data in process design, formulation, and purification, this document synthesizes the theoretical principles of solubility, details a robust experimental methodology for its determination, and discusses the expected behavior of **2-chloro-6-methylphenol** in various organic solvents. While extensive experimental data for this specific compound is not widely published, this guide equips researchers and drug development professionals with the foundational knowledge and practical protocols necessary to generate, model, and interpret solubility data. The guide critically evaluates existing physicochemical data, explains the thermodynamic basis of solubility, and outlines the application of established models such as the Apelblat and van't Hoff equations for data correlation and analysis.

Section 1: Introduction to 2-Chloro-6-methylphenol

2-Chloro-6-methylphenol (CAS No. 87-64-9) is a substituted phenolic compound with significant industrial importance. Its molecular structure, featuring a hydroxyl group, a chlorine atom, and a methyl group on a benzene ring, imparts a unique combination of polarity, hydrogen bonding capability, and lipophilicity. These characteristics govern its reactivity and physical properties, making it a versatile building block in organic synthesis. Understanding its solubility is paramount for optimizing reaction conditions, developing crystallization and purification processes, and formulating final products.

Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is the cornerstone of solubility studies. However, for **2-chloro-6-methylphenol**, reported values for key properties like melting and boiling points show considerable variation across different sources. This underscores the importance of experimental verification. The table below summarizes the available data, highlighting the existing discrepancies.

Property	Value	Source(s)
IUPAC Name	2-chloro-6-methylphenol	[3]
Synonyms	6-Chloro-o-cresol, 2-Methyl-6-chlorophenol	[4][5]
CAS Number	87-64-9	[1][5]
Molecular Formula	C ₇ H ₇ ClO	[5]
Molecular Weight	142.58 g/mol	[5]
Appearance	White to off-white crystalline solid; Colorless to yellow liquid	[1][3]
Melting Point	64 °C	[3]
130 °C	[1][2]	
Boiling Point	236 °C (at 760 mmHg)	[3]
86 °C	[1][2]	
Predicted pKa	8.84 ± 0.10	[1]
Water Solubility	24 mg/mL (at 25 °C)	[1]

Note: The wide range in reported melting and boiling points may be due to differences in purity or measurement conditions (e.g., atmospheric vs. reduced pressure). The value of 64°C for the melting point is more consistent with related cresol derivatives.

Section 2: Theoretical Principles of Solubility

The solubility of a solid in a liquid is a thermodynamic equilibrium process governed by the balance of forces between the solute-solute, solvent-solvent, and solute-solvent molecules. The fundamental principle of "like dissolves like" provides a qualitative predictor of solubility. **2-Chloro-6-methylphenol**'s structure is amphiphilic; the hydroxyl (-OH) group is polar and can act as a hydrogen bond donor and acceptor, while the chlorinated benzene ring is nonpolar and lipophilic.

This dual nature suggests:

- High solubility in polar protic solvents (e.g., alcohols) and polar aprotic solvents (e.g., ketones, ethers) that can engage in hydrogen bonding or strong dipole-dipole interactions.[3]
- Moderate solubility in nonpolar aromatic solvents (e.g., toluene) due to π - π stacking interactions with the benzene ring.
- Low solubility in nonpolar aliphatic solvents (e.g., hexane) where the primary intermolecular forces are weak van der Waals forces, which are insufficient to overcome the strong solute-solute interactions in the crystal lattice.

The dissolution process can be described by the change in Gibbs free energy (ΔG_{sol}):

$$\Delta G_{\text{sol}} = \Delta H_{\text{sol}} - T\Delta S_{\text{sol}}$$

Where ΔH_{sol} is the enthalpy of solution (heat absorbed or released) and ΔS_{sol} is the entropy of solution (change in randomness). For a compound to dissolve, ΔG_{sol} must be negative. This involves breaking the solute's crystal lattice (endothermic) and disrupting solvent-solvent interactions (endothermic), followed by the formation of new solute-solvent interactions (exothermic).

Section 3: Experimental Determination of Solubility

The "gold standard" for determining the thermodynamic solubility of a compound is the isothermal equilibrium shake-flask method.[6][7] This method ensures that the solution reaches true equilibrium with the solid phase, providing highly reliable and reproducible data.

Protocol: Isothermal Equilibrium (Shake-Flask) Method

Objective: To determine the equilibrium solubility of **2-chloro-6-methylphenol** in a given organic solvent at a specified temperature.

Materials:

- **2-Chloro-6-methylphenol** (high purity, >98%)
- Solvent of interest (analytical grade)
- Scintillation vials or flasks with airtight caps

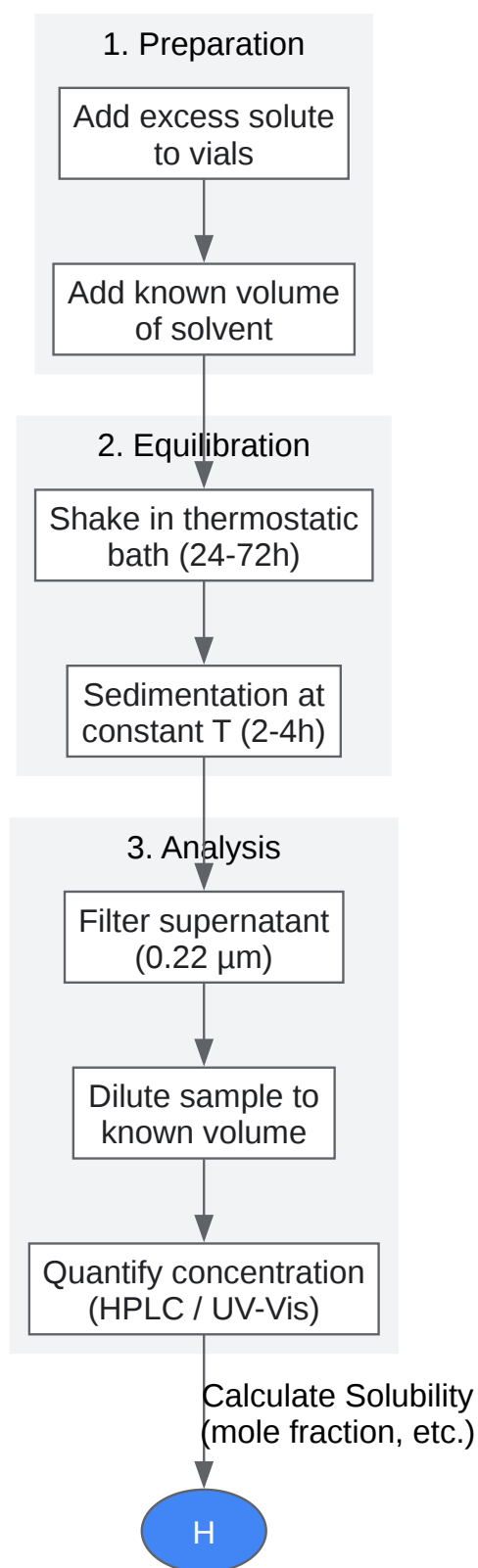
- Thermostatically controlled shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system or UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of solid **2-chloro-6-methylphenol** to a series of vials. The key is to ensure a visible amount of undissolved solid remains at the end of the experiment to confirm saturation.[\[6\]](#)
- Solvent Addition: Add a precise volume (e.g., 5.0 mL) of the chosen organic solvent to each vial.
- Equilibration: Securely cap the vials and place them in the thermostatically controlled shaker bath set to the desired temperature (e.g., 298.15 K, 308.15 K, 318.15 K). Allow the samples to shake for a sufficient time to reach equilibrium. For phenolic compounds, 24 to 72 hours is typically recommended.[\[7\]](#)
- Phase Separation: After equilibration, remove the vials from the shaker and allow them to stand undisturbed at the same temperature for at least 2-4 hours to allow the excess solid to sediment.
- Sampling: Carefully withdraw a sample from the clear supernatant using a syringe. Immediately attach a syringe filter and dispense the filtrate into a pre-weighed volumetric flask. This step is critical to prevent any undissolved solid from being transferred.
- Quantification:
 - Record the exact mass of the filtrate collected.
 - Dilute the filtrate to a known volume with the solvent.

- Analyze the concentration of **2-chloro-6-methylphenol** in the diluted sample using a pre-validated analytical method (e.g., HPLC or UV-Vis). A calibration curve must be prepared using standards of known concentration.^[8]
- Calculation: Convert the measured concentration into desired units, such as mole fraction (x), mass fraction, or g/100g solvent.

Experimental Workflow Diagram



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Caption: Workflow for the isothermal equilibrium shake-flask method.

Section 4: Solubility Profile and Expected Trends

While a comprehensive dataset is not publicly available, qualitative reports confirm that **2-chloro-6-methylphenol** is readily soluble in alcohols and ketones.^[3] Based on its molecular structure, a general solubility trend can be predicted:

Ketones (e.g., Acetone) > Alcohols (e.g., Ethanol, Methanol) > Ethers (e.g., THF) > Aromatic Hydrocarbons (e.g., Toluene) > Aliphatic Hydrocarbons (e.g., Hexane)

This trend is rationalized by the solute-solvent interactions. Acetone is a polar aprotic solvent with a strong hydrogen bond accepting carbonyl group, which interacts favorably with the hydroxyl group of the phenol. Alcohols are polar protic and can both donate and accept hydrogen bonds, leading to strong interactions. Ethers are weaker hydrogen bond acceptors. Toluene can interact via weaker dipole-induced dipole and π - π stacking forces, while hexane relies solely on the weakest London dispersion forces.

Section 5: Thermodynamic Modeling of Solubility

Once experimental data is collected at various temperatures, thermodynamic models can be used to correlate the data and derive important thermodynamic parameters.

The Modified Apelblat Equation

The Apelblat equation is a semi-empirical model widely used to correlate solubility with temperature.^[9] It is expressed as:

$$\ln(x) = A + (B/T) + C \ln(T)$$

Where:

- x is the mole fraction solubility of the solute.
- T is the absolute temperature in Kelvin (K).
- A, B, and C are empirical parameters obtained by fitting the model to the experimental data. A and B relate to the non-ideality of the solution, while C reflects the effect of temperature on the enthalpy of fusion.

This model is highly effective for interpolating solubility values at temperatures not experimentally measured.

The van't Hoff Equation

The van't Hoff equation relates the change in solubility to the enthalpy of solution (ΔH_{sol}).^[10]

For an ideal solution, it is given by:

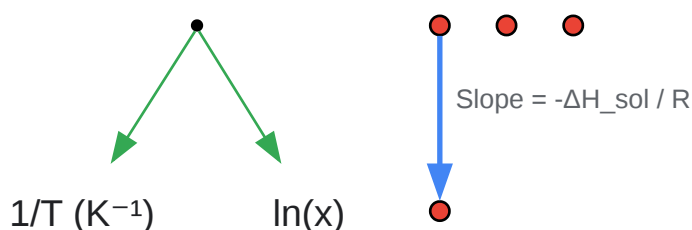
$$\ln(x) = - (\Delta H_{\text{sol}} / R) * (1/T) + (\Delta S_{\text{sol}} / R)$$

Where:

- R is the ideal gas constant ($8.314 \text{ J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$).
- ΔH_{sol} is the standard enthalpy of solution.
- ΔS_{sol} is the standard entropy of solution.

By plotting $\ln(x)$ versus $1/T$ (a "van't Hoff plot"), a linear relationship is often observed over a narrow temperature range.^{[11][12]} The slope of this line is equal to $-\Delta H_{\text{sol}}/R$, and the intercept is $\Delta S_{\text{sol}}/R$. This allows for the calculation of the key thermodynamic functions governing the dissolution process. A positive slope indicates an endothermic process (solubility increases with temperature), which is typical for solids dissolving in liquids.

van't Hoff Plot Diagram



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